

C.I. Acid Red 106: A Technical Guide to Safety and Handling

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For Researchers, Scientists, and Drug Development Professionals

This guide provides an in-depth overview of the safety and handling precautions for **C.I. Acid Red 106**, a synthetic dye used in various industrial and research applications. The following sections detail the physical and chemical properties, toxicological data, handling and storage procedures, emergency protocols, and personal protective equipment recommendations. This document is intended to provide comprehensive safety information to professionals working with this substance.

Chemical and Physical Properties

C.I. Acid Red 106 is a single azo class dye. A summary of its key physical and chemical properties is provided in the table below.



Property	Value	Reference
C.I. Name	Acid Red 106	[1]
CAS Number	6844-74-2	[1]
Molecular Formula	C23H17N3Na2O9S3	[1]
Molecular Weight	621.57 g/mol	[1]
Appearance	Red powder	[2]
Solubility	Soluble in water (blue light red), soluble in ethanol (red), slightly soluble in acetone.	[1]

Toxicological Information

Based on available safety data sheets, **C.I. Acid Red 106** is considered to have low toxicity. However, as with any chemical, unnecessary exposure should be avoided.

Acute Toxicity: General information suggests that this product has low toxicity, with adverse effects on human health being likely only after the ingestion of large quantities.[3]

Irritation:

- Skin: May cause defatting of the skin but is not classified as an irritant.[3] Prolonged skin contact may lead to redness and irritation.[3]
- Eyes: Vapors or direct contact may cause prolonged tearing and redness.[3]

Ingestion: May cause discomfort if swallowed.[3]

Inhalation: No specific health hazards are known.[3]

Carcinogenicity: There is no evidence to suggest that the product can cause cancer. It is not listed by IARC, NTP, or OSHA as a carcinogen.[3]

Handling and Storage



Proper handling and storage procedures are crucial for maintaining the integrity of **C.I. Acid Red 106** and ensuring a safe working environment.

Handling:

- Read and follow the manufacturer's recommendations.[3]
- Avoid spilling the substance.[3]
- Avoid contact with skin and eyes.[3]
- Use in a well-ventilated area.

Storage:

- Store in a tightly-closed, original container.[3]
- Keep in a dry, cool, and well-ventilated place.[3]
- Recommended storage temperature is between 5°C and 30°C.[3]
- Avoid excessive heat for prolonged periods and protect from freezing to prevent container rupture.[3]
- Keep away from oxidizing agents and from highly alkaline or acidic materials to prevent exothermic reactions.

Emergency Procedures

In the event of an emergency, prompt and appropriate action is essential.

First Aid Measures



Exposure Route	First Aid Protocol	Reference
Inhalation	Move the person to fresh air. If any discomfort continues, get medical attention.	[3]
Ingestion	Rinse mouth thoroughly with water and give plenty of water to drink. If discomfort continues, seek medical attention.	[3]
Skin Contact	Remove contaminated clothing. Rinse the skin with water. Apply a suitable lotion to moisturize the skin. If irritation persists, get medical attention.	[3]
Eye Contact	Remove any contact lenses and open eyelids wide apart. Continue to rinse for at least 15 minutes. If irritation persists, seek medical attention.	[3]

Spill Response

A systematic approach should be taken to clean up spills to minimize exposure and environmental contamination.

Minor Spills:

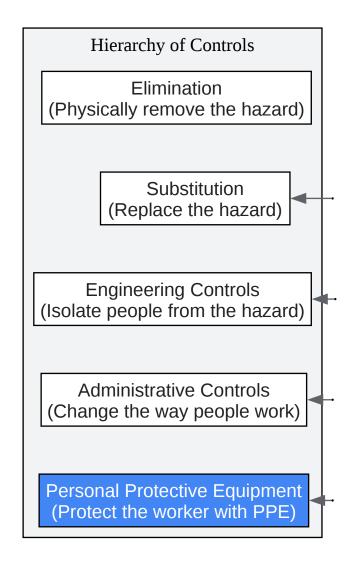
- Stop the leak if it is possible to do so without risk.[3]
- For small liquid spills, flush the area with plenty of water.[3]
- For small powder spills, absorb with vermiculite, dry sand, or earth and place into containers for disposal.[3]

Major Spills:



- For large spills, absorb in vermiculite, dry sand, or earth and place into containers for disposal.[3]
- Flush the contaminated area with plenty of water.[3]
- Be aware that floors and other surfaces may become slippery.[3]
- Avoid the spillage or runoff from entering drains, sewers, or watercourses.

The logical workflow for a spill response is illustrated in the diagram below.



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